

Essential Guide to the Proper Disposal of Negletein

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Negletein

Cat. No.: B1678014

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This document provides essential, immediate safety and logistical information for the proper disposal of **Negletein**, a flavonoid compound with diverse biological activities.^{[1][2][3]} Adherence to these procedures is critical for maintaining a safe laboratory environment and minimizing environmental impact.

I. Understanding the Hazards of Negletein

Before handling **Negletein**, it is crucial to be aware of its associated hazards. **Negletein** is classified as an irritant and may cause skin irritation, serious eye irritation, and respiratory irritation.^[1]

Table 1: GHS Hazard Information for **Negletein**^[1]

Hazard Class	Pictogram	Signal Word	Hazard Statement
Skin corrosion/irritation	GHS07	Warning	H315: Causes skin irritation
Serious eye damage/eye irritation	GHS07	Warning	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure; Respiratory tract irritation	GHS07	Warning	H335: May cause respiratory irritation

II. Physical and Chemical Properties

Understanding the physical and chemical properties of **Negletein** is essential for its safe handling and disposal.

Table 2: Physical and Chemical Properties of **Negletein**

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₂ O ₅	PubChem[1]
Molecular Weight	284.26 g/mol	PubChem[1]
Appearance	Solid	General laboratory chemical information
Solubility	Slightly soluble in Acetonitrile, Methanol, and Water. Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	Cayman Chemical[2], ChemFaces[4]
CAS Number	29550-13-8	PubChem[1]

III. Personal Protective Equipment (PPE)

When handling **Negletein**, appropriate personal protective equipment must be worn to prevent exposure.

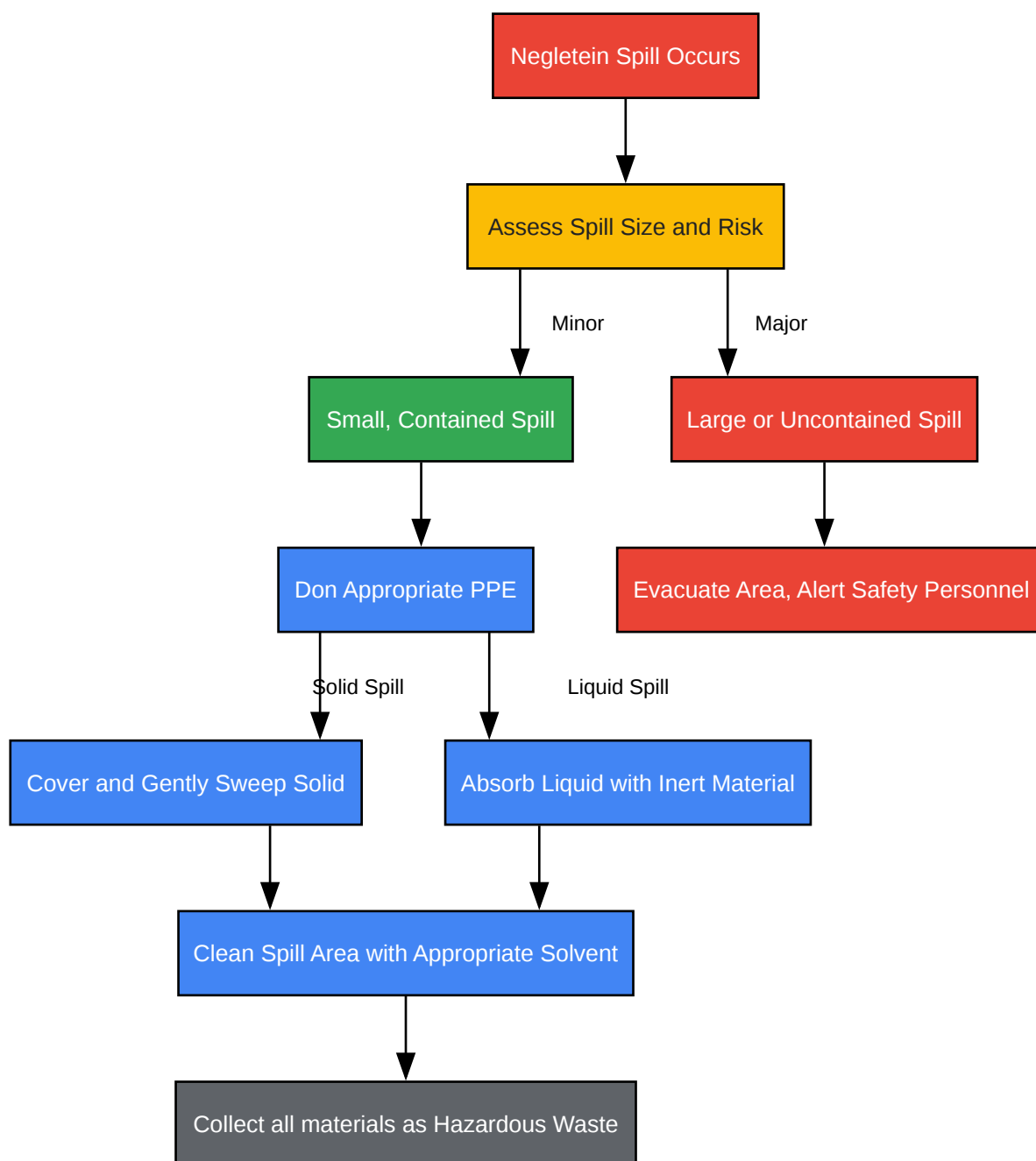
- Gloves: Protective gloves are recommended.[\[5\]](#)
- Eye Protection: Safety glasses or goggles are recommended.[\[5\]](#)
- Lab Coat: A standard laboratory coat should be worn.
- Respiratory Protection: If handling fine powders or creating aerosols, use a respirator.[\[5\]](#)

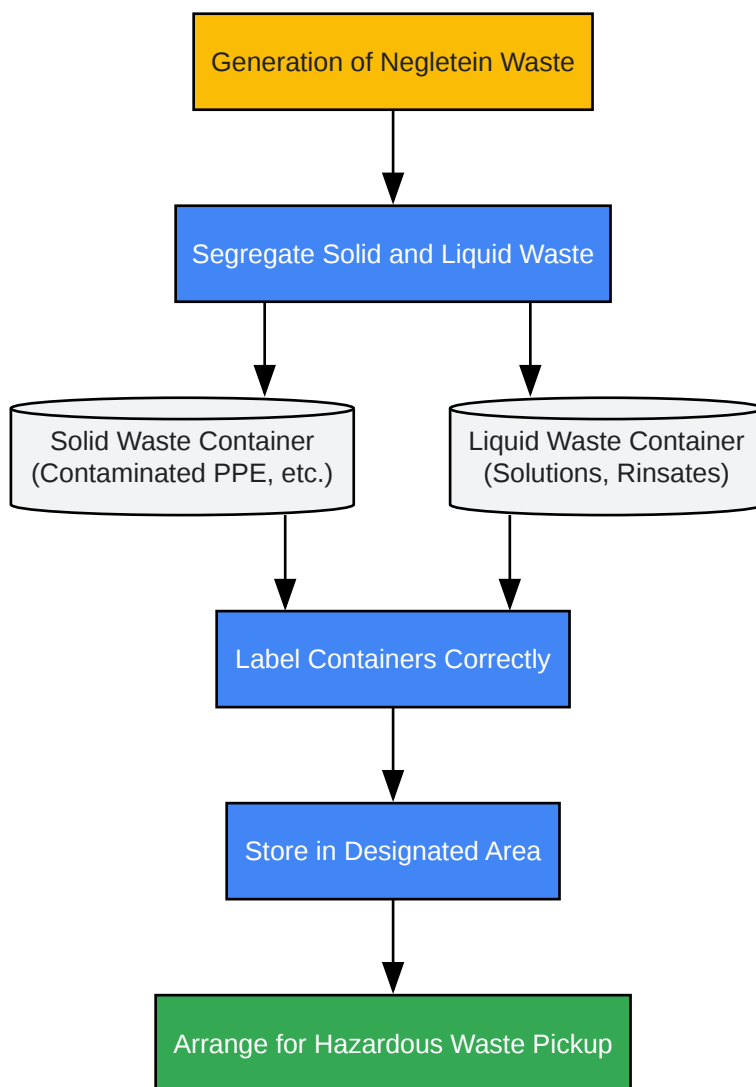
IV. Spill Management

In the event of a **Negletein** spill, follow these procedures to ensure safe cleanup and disposal of contaminated materials.

- Evacuate and Ventilate: If a significant spill occurs, evacuate the immediate area and ensure adequate ventilation.
- Wear Appropriate PPE: Before cleaning the spill, don the appropriate PPE as listed above.
- Contain the Spill: For solid spills, carefully sweep or scoop the material to avoid creating dust. For liquid spills, use an absorbent material to contain the spill.
- Clean the Area: Decontaminate the spill area using a suitable solvent (e.g., ethanol) followed by soap and water.
- Collect Waste: All contaminated materials, including absorbent pads, gloves, and cleaning cloths, must be collected and disposed of as hazardous waste.[\[6\]](#)

Below is a decision-making workflow for handling a **Negletein** spill:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Negletein | C₁₆H₁₂O₅ | CID 471719 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. caymanchem.com [caymanchem.com]
- 3. negletein suppliers USA [americanchemicalsuppliers.com]

- 4. Negletein | CAS:29550-13-8 | Manufacturer ChemFaces [chemfaces.com]
- 5. static.ticimax.cloud [static.ticimax.cloud]
- 6. web.mit.edu [web.mit.edu]
- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of Negletein]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678014#negletein-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com